

Solubility Profile of 2-Hydroxy-3-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitropyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Hydroxy-3-nitropyridine** (CAS RN: 6332-56-5), a key intermediate in the synthesis of various pharmaceuticals and other specialty chemicals. While extensive quantitative solubility data in a range of organic solvents is not readily available in the public domain, this document consolidates the existing qualitative information and outlines a standard experimental protocol for its determination.

Qualitative Solubility of 2-Hydroxy-3-nitropyridine

2-Hydroxy-3-nitropyridine, also known as 3-Nitro-2(1H)-pyridinone, is a yellow crystalline powder.^{[1][2]} Its solubility is influenced by the polarity of the solvent and temperature. The available literature indicates a general solubility profile as summarized in the table below.

Solvent Class	Solvent	Solubility	Reference
Polar Protic	Hot Water	Soluble	[3]
Cold Water	Insoluble	[3]	
Hot Alcohol	Soluble	[3]	
Polar Aprotic	Dimethylformamide	Soluble	[2]
Non-Polar	Benzene	Insoluble	[3]
Ether	Insoluble	[3]	
Sherwood Oil	Insoluble	[3]	
Aqueous Base	Dilute Alkaline	Soluble	[3]

A predicted Log10 of water solubility (in mol/l) for **2-Hydroxy-3-nitropyridine** is -1.44.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of **2-Hydroxy-3-nitropyridine** solubility in an organic solvent. This method is a standard and reliable technique for generating quantitative solubility data.

Objective: To determine the solubility of **2-Hydroxy-3-nitropyridine** in a selected organic solvent at a specific temperature.

Materials:

- **2-Hydroxy-3-nitropyridine** (purity $\geq 99\%$)
- Selected organic solvent (analytical grade)
- Analytical balance (readability ± 0.0001 g)
- Thermostatic shaker or water bath
- Calibrated thermometer

- Syringe filters (chemically compatible with the solvent)
- Glass vials with screw caps
- Drying oven

Procedure:

- **Sample Preparation:** Accurately weigh an excess amount of **2-Hydroxy-3-nitropyridine** and transfer it to a glass vial.
- **Solvent Addition:** Add a known volume or mass of the selected organic solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a thermostatic shaker or water bath set to the desired temperature. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. The system should be continuously agitated during this time.
- **Phase Separation:** After equilibration, stop the agitation and allow the undissolved solid to settle.
- **Sample Withdrawal:** Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation or dissolution. Immediately filter the solution through a syringe filter into a pre-weighed, dry vial.
- **Solvent Evaporation:** Weigh the vial containing the filtered solution. Then, evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not cause decomposition of the solute.
- **Drying and Weighing:** Dry the vial containing the solid residue in a vacuum oven until a constant weight is achieved.
- **Calculation:** The solubility (S) in grams of solute per 100 grams of solvent can be calculated using the following formula:

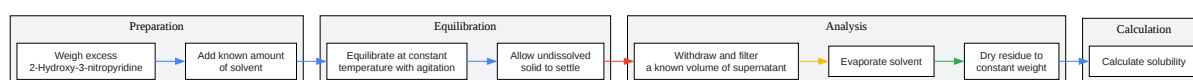
$$S = (m_{\text{solute}} / m_{\text{solvent}}) * 100$$

Where:

- m_{solute} is the mass of the dried residue.
- m_{solvent} is the mass of the solvent in the filtered sample.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of solubility.



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Figure 1. Experimental workflow for the gravimetric determination of solubility.

This guide serves as a foundational resource for researchers working with **2-Hydroxy-3-nitropyridine**. The generation of precise quantitative solubility data through standardized experimental protocols, such as the one described, is crucial for the successful design of synthetic routes, purification processes, and formulation development in the pharmaceutical and chemical industries.

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